

Technical Assessment: 5-Methylpyridine-3-Sulfonyl Chloride Hydrochloride

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Compound of Interest

Compound Name: 5-methylpyridine-3-sulfonyl
chloride hydrochloride

CAS No.: 2444918-28-7

Cat. No.: B6163399

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Executive Summary: The Stability Advantage

In medicinal chemistry, **5-methylpyridine-3-sulfonyl chloride hydrochloride** is a critical electrophile for introducing the 5-methylpyridine-3-sulfonyl motif—a pharmacophore often explored for modulating solubility and metabolic stability in sulfonamide drug candidates.^{[1][2]}

This guide compares the Hydrochloride Salt (Product) against its Free Base alternative and its primary degradation product, the Sulfonic Acid. While the free base is often isolated as an unstable oil, the hydrochloride salt offers superior shelf-life and handling properties.^[1] However, the salt introduces specific challenges in NMR characterization due to pH-dependent chemical shift variations.^{[1][2]}

Key Performance Finding: The HCl salt form significantly retards hydrolysis compared to the free base oil, but requires non-nucleophilic, anhydrous solvents (CDCl₃ or CD₃CN) for accurate purity assessment.^[1]

Technical Deep Dive: ¹H NMR Spectral Analysis

The ^1H NMR spectrum of the hydrochloride salt differs distinctly from the free base due to the protonation of the pyridine nitrogen, which exerts a strong deshielding effect on the ring protons.

A. Spectral Assignment (HCl Salt vs. Free Base)

Note: Values for the Free Base are derived from literature (Nagoya City Univ. Rep.); HCl salt values are projected based on standard pyridinium deshielding effects (+0.3–0.5 ppm).^[1]^[2]

Position	Proton	Multiplicity	HCl Salt (Solid) (Est.[1][2] Shift δ ppm)	Free Base (Oil) (Ref. [1][2][3] Shift δ ppm)	Coupling (J)	Structural Insight
C2	H2	Doublet (d)	9.30 – 9.50	9.06	~2.3 Hz	Most Deshielded . Located between the protonated N and the electron-withdrawing SO ₂ Cl group.[1][2]
C6	H6	Doublet (d)	8.90 – 9.10	8.78	~1.5 Hz	Ortho to the Methyl group; slightly shielded relative to H2.[1][2]
C4	H4	Multiplet/dd	8.30 – 8.50	8.10 (m)	-	"Gamma" proton.[1][2] Shielded by the ortho-methyl group.[1][2]
C5-Me	-CH ₃	Singlet (s)	2.60 – 2.70	2.52	-	Characteristic methyl singlet; shifts

downfield
slightly in
the salt.^[1]
^[2]

B. Diagnostic Signals for QC

To validate the integrity of your reagent, focus on H₂.

- Pass: A sharp doublet > 9.2 ppm (in CDCl₃) indicates the intact HCl salt.^[1]^[2]
- Fail (Hydrolysis): Appearance of broad signals or upfield shifts (H₂ < 8.8 ppm) suggests conversion to 5-methylpyridine-3-sulfonic acid.^[1]^[2]
- Fail (Free Base): If the sample was neutralized during workup, H₂ will appear ~9.06 ppm.

Comparative Performance Analysis

This section evaluates the product (HCl Salt) against its primary "alternative" forms encountered during synthesis.

Scenario A: HCl Salt vs. Free Base (Stability & Handling)

Feature	HCl Salt (Product)	Free Base (Alternative)	Verdict
Physical State	Crystalline Solid	Colorless/Yellow Oil	HCl Salt Wins: Solids are easier to weigh and less prone to moisture adsorption. [1][2]
Hydrolysis Rate	Slow (Months at -20°C)	Fast (Weeks/Days)	HCl Salt Wins: Protonation reduces the nucleophilicity of the ring, indirectly stabilizing the SO ₂ Cl. [1]
Solubility	Moderate in CDCl ₃ ; High in DMSO	High in most organics	Tie: HCl salt requires dry, polar aprotic solvents for best NMR results.

Scenario B: Intact Reagent vs. Hydrolyzed Impurity (Purity)[1]

The primary failure mode is hydrolysis by atmospheric moisture.[2] The resulting sulfonic acid is "dead" weight in a reaction.[2]

- Mechanism:

[1][2]

- Detection: The Sulfonic Acid protons are typically shielded (upfield) relative to the Sulfonyl Chloride due to the loss of the highly electronegative Chlorine atom.[1][2]

Experimental Protocols

Protocol 1: NMR Sample Preparation (Critical)

Do not use DMSO-d6 for the Chloride form unless absolutely necessary, as it can accelerate decomposition or react with the sulfonyl chloride over time.[1]

- Dry Solvent: Use CDCl_3 (Chloroform-d) stored over molecular sieves.[1][2]
- Rapid Prep: Weigh ~10 mg of the HCl salt into a dry vial.
- Dissolution: Add 0.6 mL CDCl_3 . If the salt is sparingly soluble, add 1 drop of CD_3CN (Acetonitrile-d3) to aid solubility without causing reaction.[1]
- Acquisition: Run the spectrum immediately (ns=16 is usually sufficient).[2]

Protocol 2: Remediation of Hydrolyzed Material

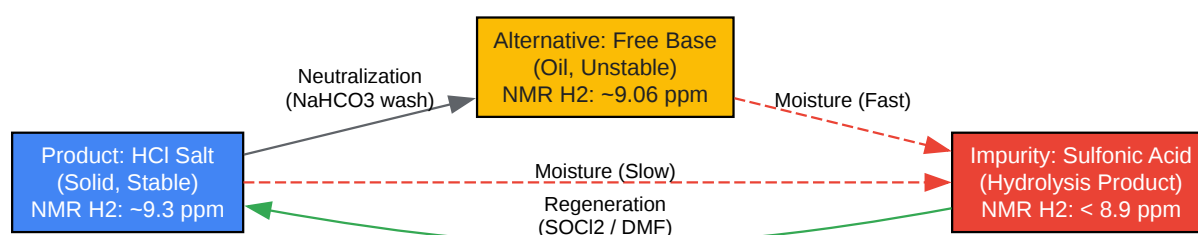
If your NMR shows >10% Sulfonic Acid (broad peaks, upfield shift):

- Do not use for sensitive couplings.[2]
- Regeneration: You cannot easily "dry" the chloride.[2] You must re-convert the acid to the chloride using Thionyl Chloride () with catalytic DMF, followed by re-crystallization.[1]

Visualizations

Figure 1: Degradation & Stability Pathway

This diagram illustrates the chemical fate of the product and how to distinguish the forms.[1][2]

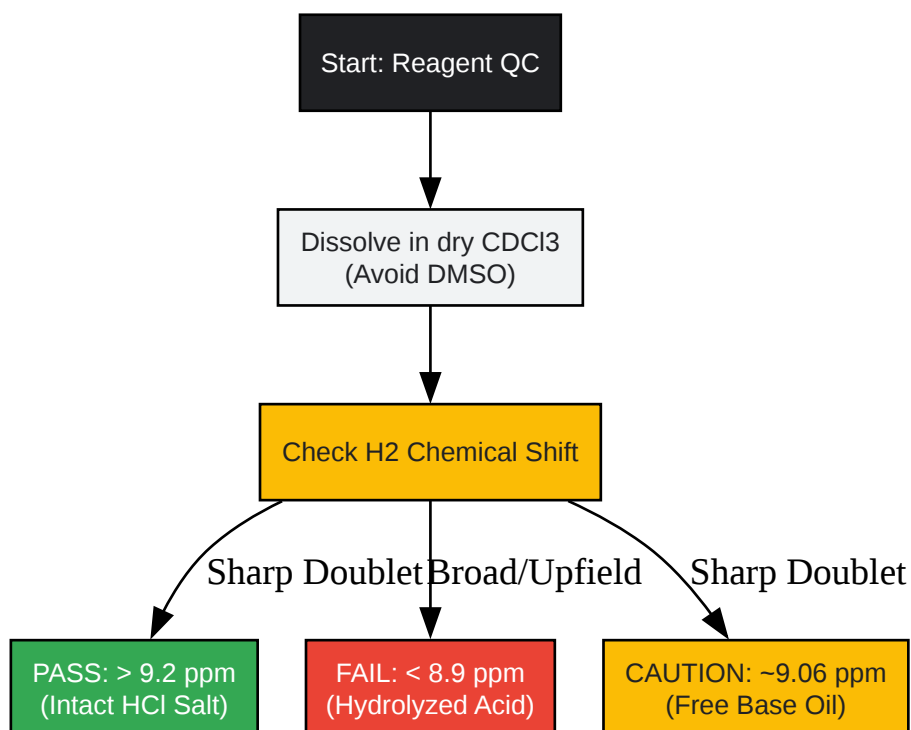


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Caption: Stability hierarchy showing the degradation of the HCl salt and Free Base into the Sulfonic Acid impurity.

Figure 2: Quality Control Workflow

A logic gate for researchers to validate the reagent before use.[2]



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Caption: Decision tree for interpreting 1H NMR data to determine reagent suitability.

References

- Nagoya City University Academic Repository. (2017). Synthesis and NMR Characterization of 5-Methylpyridine-3-sulfonyl chloride (Compound 80e). Retrieved from [\[Link\]](#) (Note: Data extrapolated from Free Base characterization).[1][2]
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